

Application Notes and Protocols for In Vivo Administration of PSB-1114 Tetrasodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B610303

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the in vivo administration of **PSB-1114 tetrasodium**, a potent and selective P2Y2 receptor agonist. The information is intended to assist researchers in designing and executing preclinical studies to evaluate the pharmacological effects of this compound in animal models.

Introduction

PSB-1114 tetrasodium is a valuable research tool for investigating the role of the P2Y2 receptor in various physiological and pathological processes.^{[1][2][3]} The P2Y2 receptor, activated by ATP and UTP, is implicated in a range of conditions including inflammation, fibrosis, and cancer.^[1] Due to its high potency and selectivity, PSB-1114 allows for targeted modulation of this receptor in vivo.

Physicochemical Properties

A clear understanding of the physicochemical properties of **PSB-1114 tetrasodium** is essential for proper formulation and administration.

Property	Value	Source
Molecular Weight	622.14 g/mol	[2]
Formula	C ₁₀ H ₁₁ F ₂ N ₂ Na ₄ O ₁₃ P ₃ S	[2]
Solubility	Soluble in water	[2]
Purity	≥98% (HPLC)	[2]
Storage	Store at -80°C	[2]

Note: Some suppliers may provide **PSB-1114 tetrasodium** pre-dissolved in water at a concentration of 10mM.[2]

In Vivo Administration Protocols

The choice of administration route depends on the experimental objective, the target organ, and the desired pharmacokinetic profile. Below are generalized protocols for common administration routes in rodents. It is crucial to optimize these protocols for specific animal models and experimental conditions.

Vehicle Selection and Preparation

For in vivo administration, a sterile, isotonic, and biocompatible vehicle is paramount. Given that **PSB-1114 tetrasodium** is water-soluble, sterile saline (0.9% NaCl) or phosphate-buffered saline (PBS) are suitable vehicles.

Protocol for Vehicle Preparation:

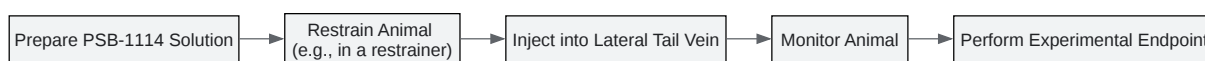
- Use sterile, pyrogen-free saline or PBS.
- Allow the vehicle to reach room temperature before dissolving the compound.
- If not using a pre-dissolved solution, weigh the required amount of **PSB-1114 tetrasodium** under sterile conditions.
- Dissolve the compound in the vehicle to the desired final concentration.

- Ensure complete dissolution by gentle vortexing.
- Filter the final solution through a 0.22 µm sterile filter to remove any potential microbial contamination.

Intravenous (IV) Injection

IV administration provides rapid and complete bioavailability, making it suitable for acute studies and pharmacokinetic analysis.

Experimental Workflow for IV Injection:



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Caption: Workflow for intravenous administration of PSB-1114.

Protocol:

- Prepare the PSB-1114 solution in sterile saline or PBS at the desired concentration.
- Properly restrain the animal (e.g., mouse or rat) to expose the lateral tail vein.
- Warm the tail gently with a heat lamp or warm water to dilate the vein.
- Disinfect the injection site with an alcohol swab.
- Using a sterile insulin syringe (e.g., 27-30 gauge), slowly inject the desired volume of the PSB-1114 solution into the tail vein.
- Withdraw the needle and apply gentle pressure to the injection site to prevent bleeding.
- Monitor the animal for any adverse reactions.

Intraperitoneal (IP) Injection

IP injection is a common route for systemic administration, offering a larger injection volume and slower absorption compared to IV.

Experimental Workflow for IP Injection:



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Caption: Workflow for intraperitoneal administration of PSB-1114.

Protocol:

- Prepare the PSB-1114 solution in sterile saline or PBS.
- Securely restrain the animal, exposing the abdomen.
- Tilt the animal slightly with the head downwards to move the abdominal organs away from the injection site.
- Insert a sterile needle (e.g., 25-27 gauge) into the lower right or left quadrant of the abdomen, avoiding the midline to prevent bladder or cecum puncture.
- Aspirate briefly to ensure no fluid or blood is drawn, confirming correct needle placement.
- Inject the solution smoothly into the peritoneal cavity.
- Withdraw the needle and return the animal to its cage.
- Monitor for any signs of distress.

Dosage Considerations

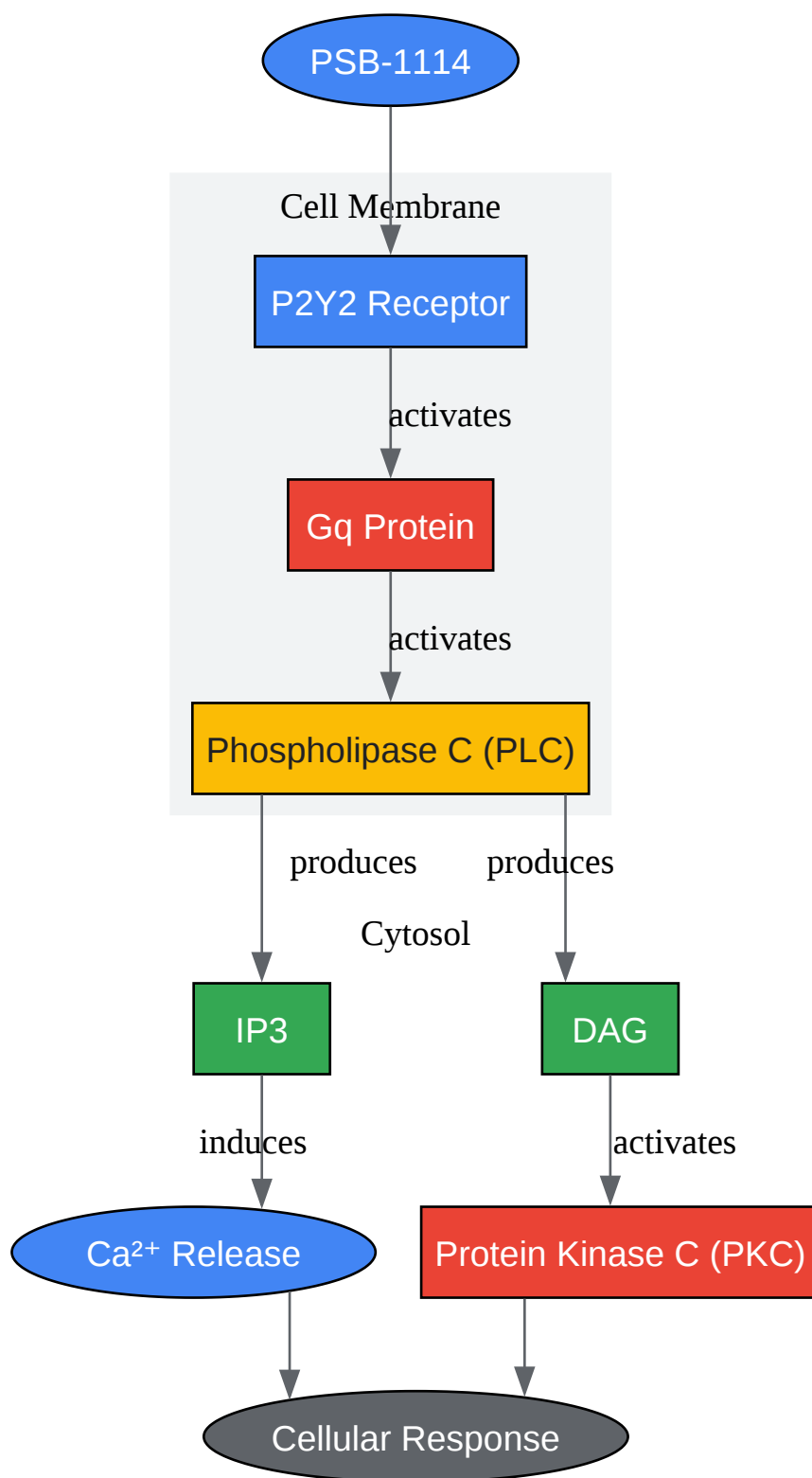
The optimal dosage of **PSB-1114 tetrasodium** will vary depending on the animal model, the specific disease being studied, and the intended therapeutic effect. As no specific in vivo dosage for PSB-1114 was identified in the literature search, it is recommended to perform a dose-response study to determine the effective dose range for your specific application.

General Recommendations:

- Start with a low dose range based on the in vitro EC_{50} (134 nM) and perform dose-escalation studies.
- Monitor for both therapeutic efficacy and any potential adverse effects.
- The administration volume should be appropriate for the size of the animal to avoid discomfort or adverse effects.

Signaling Pathway of P2Y2 Receptor Activation

PSB-1114 acts as an agonist at the P2Y2 receptor, a Gq protein-coupled receptor. Its activation triggers downstream signaling cascades that play a role in various cellular responses.



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Caption: P2Y2 receptor signaling pathway activated by PSB-1114.

Conclusion

These application notes provide a foundational guide for the in vivo use of **PSB-1114 tetrasodium**. Researchers are strongly encouraged to adapt and optimize these protocols based on their specific experimental needs and to consult relevant literature and institutional guidelines for animal care and use. Careful planning and execution of in vivo studies will be critical to elucidating the therapeutic potential of targeting the P2Y2 receptor with PSB-1114.

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- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Administration of PSB-1114 Tetrasodium]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610303#in-vivo-administration-methods-for-psb-1114-tetrasodium>]

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